

# Safeguarding Your Research: A Comprehensive Guide to Handling Ronidazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ronidazole

Cat. No.: B000806

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Ronidazole**, a nitroimidazole antibiotic and antiprotozoal agent. Adherence to these procedures is critical due to the potential health risks associated with this compound.

**Ronidazole** is considered a potential carcinogen and is known to be teratogenic.<sup>[1][2]</sup> Therefore, minimizing direct human contact is a primary safety concern. The following information outlines the necessary personal protective equipment (PPE), handling procedures, and disposal plans to ensure the safe utilization of **Ronidazole** in a laboratory setting.

## Personal Protective Equipment (PPE) and Safety Measures

When working with **Ronidazole**, a comprehensive approach to personal protection is essential. The following table summarizes the required and recommended PPE.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact, as direct contact should be minimized.[1][3]
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from potential splashes or airborne particles of the compound.[4]
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.[4]
Respiratory Protection	Not generally required with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if dust is generated.	To prevent inhalation of the compound, especially in powder form.
Hygiene Measures	Wash hands thoroughly after handling. Avoid eating, drinking, or smoking in the handling area.	To prevent accidental ingestion and maintain good laboratory practice.

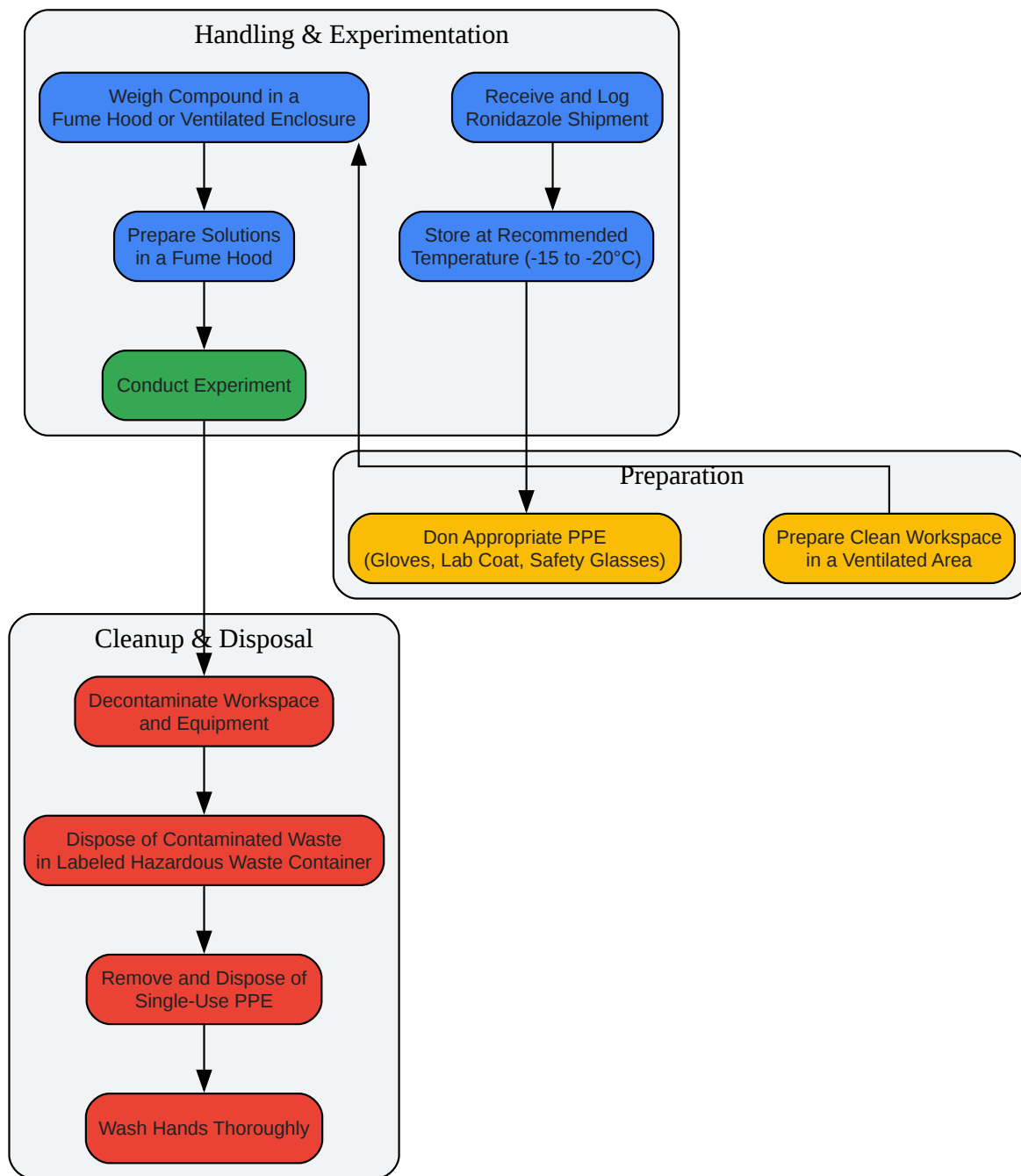
## Quantitative Data and Physical Properties

While specific occupational exposure limits for **Ronidazole** are not well-established, its physical and toxicological properties underscore the need for cautious handling.

Parameter	Value	Source
CAS Number	7681-76-7	[5]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>4</sub> O <sub>4</sub>	[6]
Molecular Weight	200.15 g/mol	[6]
Appearance	White to yellowish-brown solid	[6]
Oral LD50 (Rat)	3400 mg/kg	[4][5]
Carcinogenicity	Possibly carcinogenic to humans	[1][2]
Teratogenicity	Teratogenic	[1]
Storage Temperature	-15 to -20°C	[7]

## Procedural Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **Ronidazole** in a laboratory setting, from receipt of the chemical to its final disposal. This workflow is designed to minimize exposure and ensure a safe process.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)